

Personal protective equipment for handling Naphtho[2,1-d]thiazol-2-ylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Naphtho[2,1-d]thiazol-2-ylamine**

Cat. No.: **B074196**

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Essential Safety and Handling Guide for Naphtho[2,1-d]thiazol-2-ylamine

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Naphtho[2,1-d]thiazol-2-ylamine** (CAS No. 1203-55-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Properties

Property	Value
CAS Number	1203-55-0
Molecular Formula	C ₁₁ H ₈ N ₂ S
Molecular Weight	200.26 g/mol
Melting Point	261 °C
Boiling Point	417.1±28.0 °C (Predicted)
Density	1.403±0.06 g/cm ³ (Predicted)

Hazard Identification

Naphtho[2,1-d]thiazol-2-ylamine is classified with the following hazards[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Based on the identified hazards, the following personal protective equipment is mandatory when handling **Naphtho[2,1-d]thiazol-2-ylamine**.

PPE Category	Specific Requirements
Eye and Face Protection	Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in situations with a higher risk of splashing.
Hand Protection	Wear appropriate chemical-resistant gloves. The specific glove material and thickness should be selected based on the solvent used and the duration of handling. Always inspect gloves for any signs of degradation or puncture before use.
Body Protection	A laboratory coat or chemical-resistant apron must be worn. Ensure that all skin is covered.
Respiratory Protection	If working in a poorly ventilated area or if dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is required.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Gather all necessary equipment and reagents before starting the experiment.
- Put on all required personal protective equipment.

2. Handling:

- Avoid direct contact with the skin and eyes.
- Minimize the generation of dust when handling the solid form of the compound.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

3. In Case of Exposure:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

1. Waste Collection:

- All waste materials containing **Naphtho[2,1-d]thiazol-2-ylamine**, including contaminated gloves, weigh boats, and empty containers, should be collected in a designated and clearly labeled hazardous waste container.
- The container must be made of a compatible material and have a tightly fitting lid.

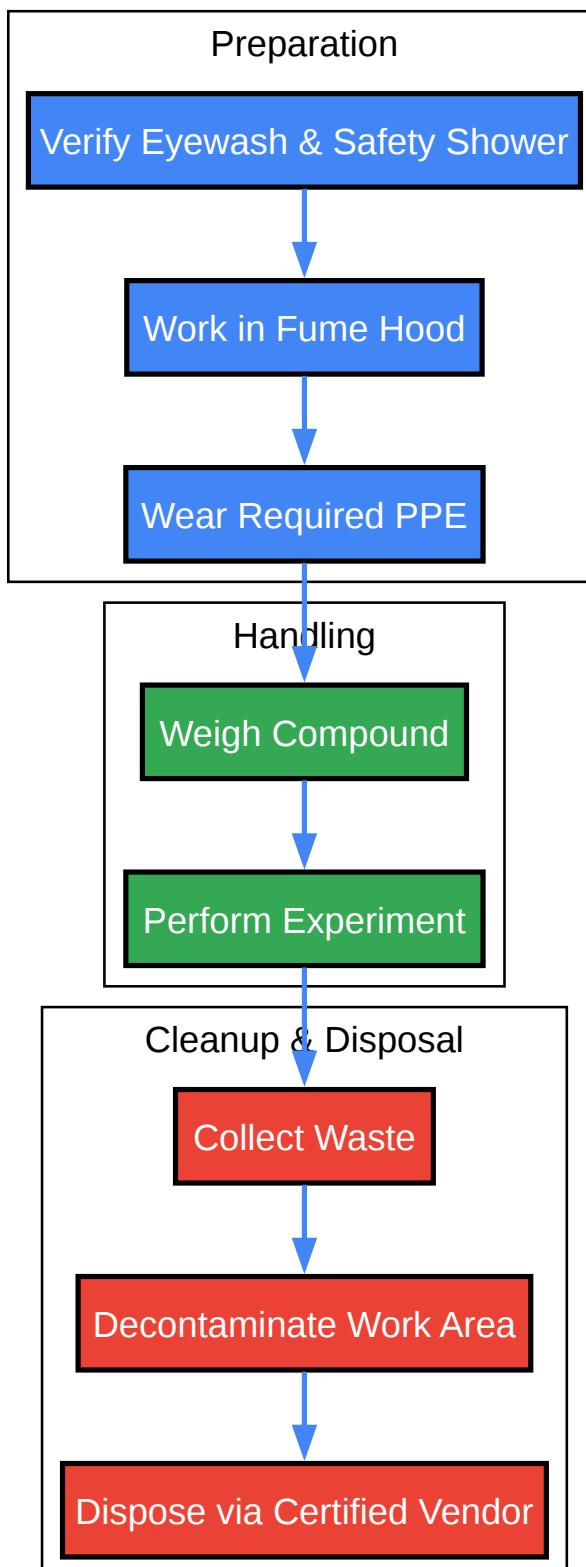
2. Waste Storage:

- Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

3. Final Disposal:

- Dispose of the chemical waste through a licensed and certified hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of this chemical down the drain or in the regular trash.

Experimental Workflow



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Caption: Workflow for Safely Handling **Naphtho[2,1-d]thiazol-2-ylamine**.

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References

- 1. chemical-label.com [chemical-label.com]
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